

Purity and stability of But-3-yn-1-yl methanesulfonate

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Compound of Interest

Compound Name: But-3-yn-1-yl methanesulfonate

Cat. No.: B121603

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An In-Depth Technical Guide to the Purity and Stability of **But-3-yn-1-yl Methanesulfonate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

But-3-yn-1-yl methanesulfonate is a valuable bifunctional molecule utilized in organic synthesis, particularly as a linker in the development of Proteolysis Targeting Chimeras (PROTACs). Its alkyne moiety allows for click chemistry reactions, while the methanesulfonate group serves as a good leaving group for nucleophilic substitution. Ensuring the purity and stability of this reagent is critical for the reproducibility of synthetic protocols and the quality of downstream products, especially in the context of pharmaceutical development. This guide provides a comprehensive overview of the purity, stability, and analytical methodologies for **But-3-yn-1-yl methanesulfonate**, based on available data and established principles for sulfonate esters.

Chemical and Physical Properties

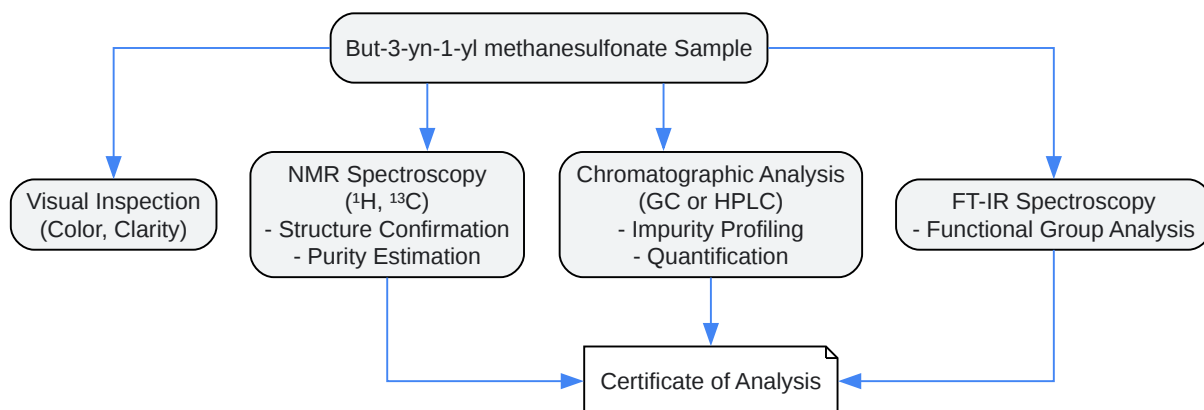
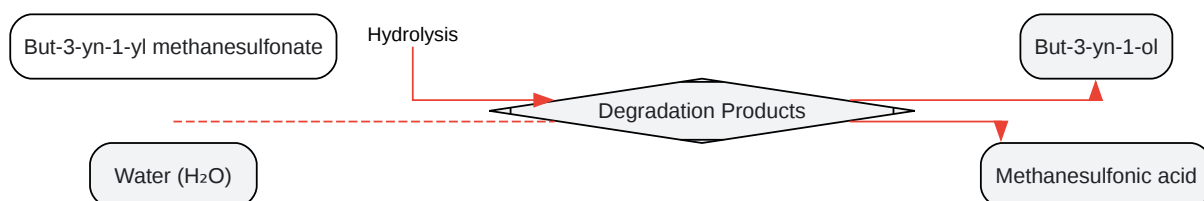
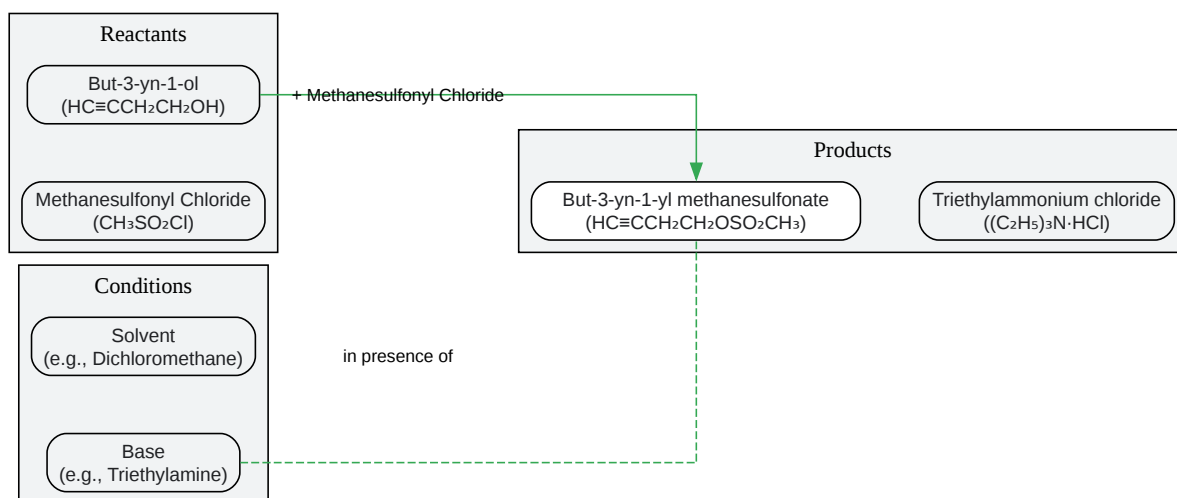
But-3-yn-1-yl methanesulfonate is characterized by the following properties:

Property	Value	Source
CAS Number	72486-09-0	[1] [2]
Molecular Formula	C ₅ H ₈ O ₃ S	[1] [2] [3]
Molecular Weight	148.18 g/mol	[1] [2] [3]
IUPAC Name	but-3-ynyl methanesulfonate	[3]
Appearance	Yellow to Orange Liquid	[2]
Purity (Typical)	≥95%	[2] [4]
Storage Temperature	Room Temperature; 2-8°C recommended by some suppliers	[2]

Synthesis and Potential Impurities

The synthesis of **But-3-yn-1-yl methanesulfonate** typically involves the reaction of but-3-yn-1-ol with methanesulfonyl chloride in the presence of a non-nucleophilic base, such as triethylamine or pyridine, to neutralize the HCl byproduct.

Synthetic Pathway



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